

# Application Notes & Protocols: Biotransformation of Cedramber® by Microbial Organisms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cedramber

Cat. No.: B1593874

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction:

**Cedramber®**, a synthetic woody-amber fragrance compound chemically known as cedrol methyl ether, is widely utilized in the cosmetic and perfume industries.[1][2][3][4][5] The growing demand for novel, natural, and structurally diverse fragrance molecules has spurred interest in the biotechnological modification of existing synthetic compounds.[1][6] Microbial biotransformation offers a promising and eco-friendly approach to generate new derivatives of fragrance compounds like **Cedramber®**, potentially leading to molecules with unique olfactory properties or enhanced biological activities.[7][8][9] This document provides detailed application notes and experimental protocols for the biotransformation of **Cedramber®** using the fungus *Aspergillus niger*.

Recent studies have demonstrated the capability of *Aspergillus niger* ATCC 10549 to effectively metabolize **Cedramber®**. [1][2][6][10] This biotransformation process primarily involves hydroxylation and demethylation reactions, yielding known cedrol derivatives.[1][2] The protocols outlined below are based on published research and are intended to guide researchers in replicating and expanding upon these findings.

## Data Presentation

The biotransformation of **Cedramber®** by *Aspergillus niger* ATCC 10549 results in the formation of two primary metabolites. The quantitative data from this biotransformation is summarized in the table below.

Substrate	Microorganism	Metabolite	Yield (%)
Cedramber®	<i>Aspergillus niger</i> ATCC 10549	12β-hydroxy cedrol	11.9
Cedramber®	<i>Aspergillus niger</i> ATCC 10549	3β-hydroxy cedrol	15.5

## Experimental Protocols

This section details the methodologies for the microbial culture, biotransformation, and analysis of **Cedramber®** metabolites.

### Microbial Strain and Culture Maintenance

- Microorganism: *Aspergillus niger* ATCC 10549.
- Maintenance Medium: Potato Dextrose Agar (PDA) slants.
- Procedure:
  - Subculture the *Aspergillus niger* strain on fresh PDA slants.
  - Incubate the slants at 25°C until sufficient sporulation is observed.
  - Store the fully grown slants at 5°C for long-term maintenance.
  - Prior to use in biotransformation experiments, subculture the strain twice on nutrient agar to ensure purity and viability.[\[1\]](#)

### Biotransformation of Cedramber®

- Culture Medium (α-Medium):
  - Glucose: 15 g/L

- Saccharose: 15 g/L
- Polypeptone: 5 g/L
- Potassium dihydrogen phosphate: 1 g/L
- Potassium chloride: 0.5 g/L
- Magnesium sulphate: 0.5 g/L
- Iron (II) sulphate: 10 mg/L
- Distilled water: 1 L
- Procedure:
  - Prepare the  $\alpha$ -medium and dispense it into flasks.
  - Autoclave the medium at 121°C for 15 minutes.
  - After cooling, inoculate the medium with spores of *Aspergillus niger* ATCC 10549 from a fresh PDA slant.
  - Incubate the culture at 25°C on a rotary shaker for 2 days to allow for initial growth.
  - Prepare a stock solution of **Cedramber®** in a suitable solvent (e.g., ethanol or acetone).
  - After 2 days of fungal growth, add **Cedramber®** to the culture to a final concentration of 500 mg/L.<sup>[1]</sup>
  - Continue the fermentation for an additional 7 days under the same conditions.<sup>[1]</sup>
  - Include a substrate control (**Cedramber®** in sterile medium without the microorganism) and a culture control (microorganism in medium without **Cedramber®**) to monitor for abiotic degradation and endogenous metabolites, respectively.

## Extraction and Isolation of Metabolites

- Procedure:

- After the 7-day incubation period, harvest the culture broth.
- Separate the fungal biomass from the liquid culture by filtration.
- Extract the filtrate with an equal volume of a suitable organic solvent (e.g., ethyl acetate) three times.
- Combine the organic extracts and dry them over anhydrous sodium sulfate.
- Evaporate the solvent under reduced pressure to obtain the crude extract.
- Subject the crude extract to column chromatography for purification of the metabolites.  
The specific conditions for chromatography will need to be optimized based on the polarity of the metabolites.

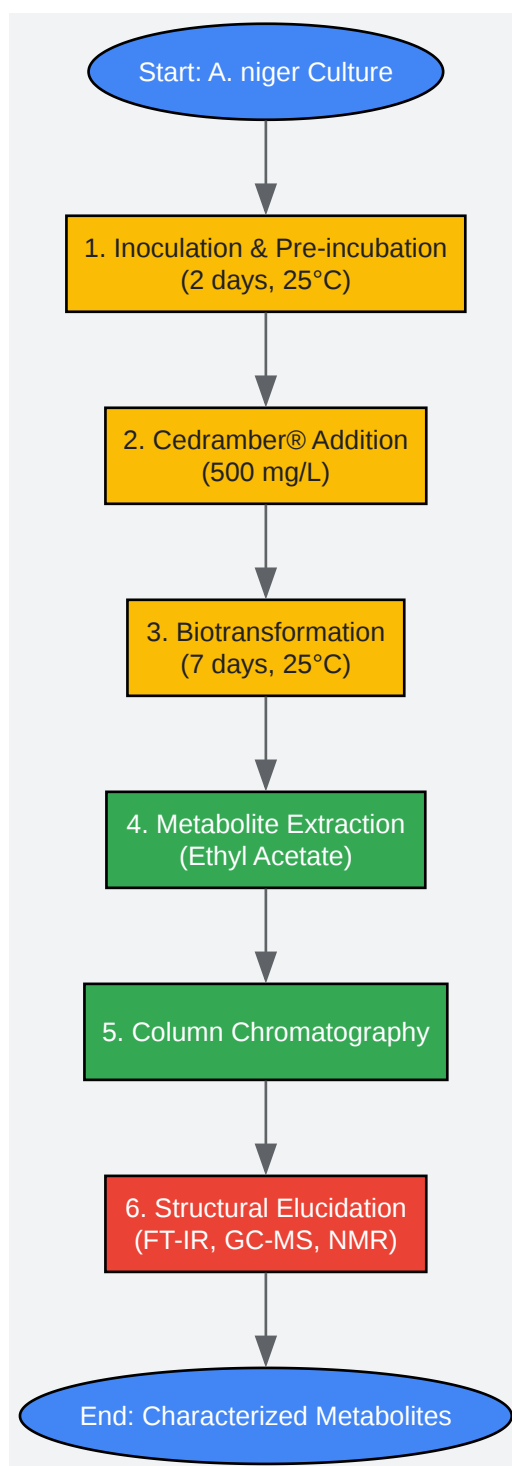
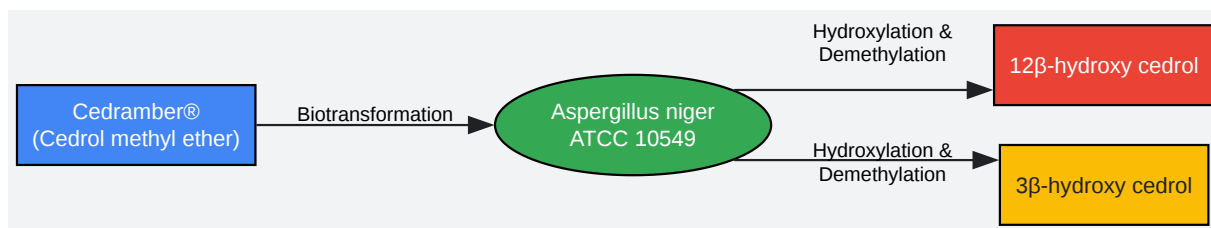
## Characterization of Metabolites

- Techniques: The structures of the purified metabolites are elucidated using a combination of spectroscopic techniques.
  - Fourier-Transform Infrared Spectroscopy (FT-IR): To identify functional groups.
  - Gas Chromatography-Mass Spectrometry (GC-MS): To determine the molecular weight and fragmentation pattern.
  - Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ): For detailed structural elucidation.[\[1\]](#)[\[2\]](#)

## Visualizations

### Biotransformation Pathway of Cedramber®

The following diagram illustrates the metabolic conversion of **Cedramber®** by *Aspergillus niger* ATCC 10549.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. abis-files.ogu.edu.tr [abis-files.ogu.edu.tr]
- 2. tandfonline.com [tandfonline.com]
- 3. covalo.com [covalo.com]
- 4. Cedramber (CAS 67874-81-1) – Synthetic Woody-Amber Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 5. fraterworks.com [fraterworks.com]
- 6. researchgate.net [researchgate.net]
- 7. Microbial transformation of sesquiterpenoids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. jabonline.in [jabonline.in]
- 9. Microbial biotransformation as a tool for drug development based on natural products from mevalonic acid pathway: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Application Notes & Protocols: Biotransformation of Cedramber® by Microbial Organisms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593874#biotransformation-of-cedramber-by-microbial-organisms]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)